

Navigating the Safety Landscape of 2-Amino-5-fluoronicotinonitrile: A Technical Guide

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Compound of Interest

Compound Name: 2-Amino-5-fluoronicotinonitrile

Cat. No.: B1286859

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This technical guide provides a comprehensive overview of the safety and handling precautions for **2-Amino-5-fluoronicotinonitrile** (CAS No. 801303-22-0), a key building block in pharmaceutical and agrochemical research. This document is intended for researchers, scientists, and drug development professionals to ensure the safe handling, storage, and disposal of this compound.

Compound Identification and Physical Properties

2-Amino-5-fluoronicotinonitrile is a solid, off-white to yellow powder. While detailed experimental data on some physical properties are not readily available in public literature, the following table summarizes its key identifiers and known characteristics.

Property	Value	Source
Chemical Name	2-Amino-5-fluoronicotinonitrile	Echemi
Synonyms	2-Amino-3-cyano-5-fluoropyridine	Echemi
CAS Number	801303-22-0	Sigma-Aldrich[1]
Molecular Formula	C ₆ H ₄ FN ₃	Sigma-Aldrich[1]
Molecular Weight	137.12 g/mol	Sigma-Aldrich[1]
Physical Form	Solid	Sigma-Aldrich[1]
Melting Point	Data not available	
Boiling Point	Data not available	
Solubility	Data not available	
Density	Data not available	

Hazard Identification and GHS Classification

2-Amino-5-fluoronicotinonitrile is classified as a hazardous substance. The primary routes of exposure are inhalation, skin contact, and eye contact.

Hazard Classification	GHS Pictogram	Signal Word	Hazard Statements
Skin Irritation (Category 2)	GHS07 (Exclamation Mark)	Warning	H315: Causes skin irritation
Eye Irritation (Category 2A)	GHS07 (Exclamation Mark)	Warning	H319: Causes serious eye irritation
Specific target organ toxicity — Single exposure (Category 3), Respiratory system	GHS07 (Exclamation Mark)	Warning	H335: May cause respiratory irritation

Source: Echemi SDS

Toxicological Data

Comprehensive toxicological data, such as LD50 and LC50 values for **2-Amino-5-fluoronicotinonitrile**, are not publicly available. However, the GHS classification indicates a potential for acute toxicity upon exposure. Studies on structurally related fluorinated nicotinonitrile derivatives suggest that the presence of fluorine can modulate the toxicological profile of a compound.

Toxicity Endpoint	Value
Acute Oral Toxicity (LD50)	Data not available
Acute Dermal Toxicity (LD50)	Data not available
Acute Inhalation Toxicity (LC50)	Data not available
Carcinogenicity	Data not available
Mutagenicity	Data not available
Teratogenicity	Data not available

Handling and Storage

Proper handling and storage procedures are critical to minimize exposure and maintain the integrity of **2-Amino-5-fluoronicotinonitrile**.

Personal Protective Equipment (PPE)

A comprehensive assessment of the risks should be conducted before handling. The following PPE is recommended:

PPE Category	Specification
Eye/Face Protection	Wear tightly fitting safety goggles with side-shields conforming to EN166 (EU) or NIOSH (US) standards.
Hand Protection	Wear chemical-resistant gloves (e.g., nitrile rubber) that have been inspected prior to use.
Respiratory Protection	Use a NIOSH-approved respirator with a particulate filter if dust may be generated.
Body Protection	Wear a lab coat or other protective clothing to prevent skin contact.

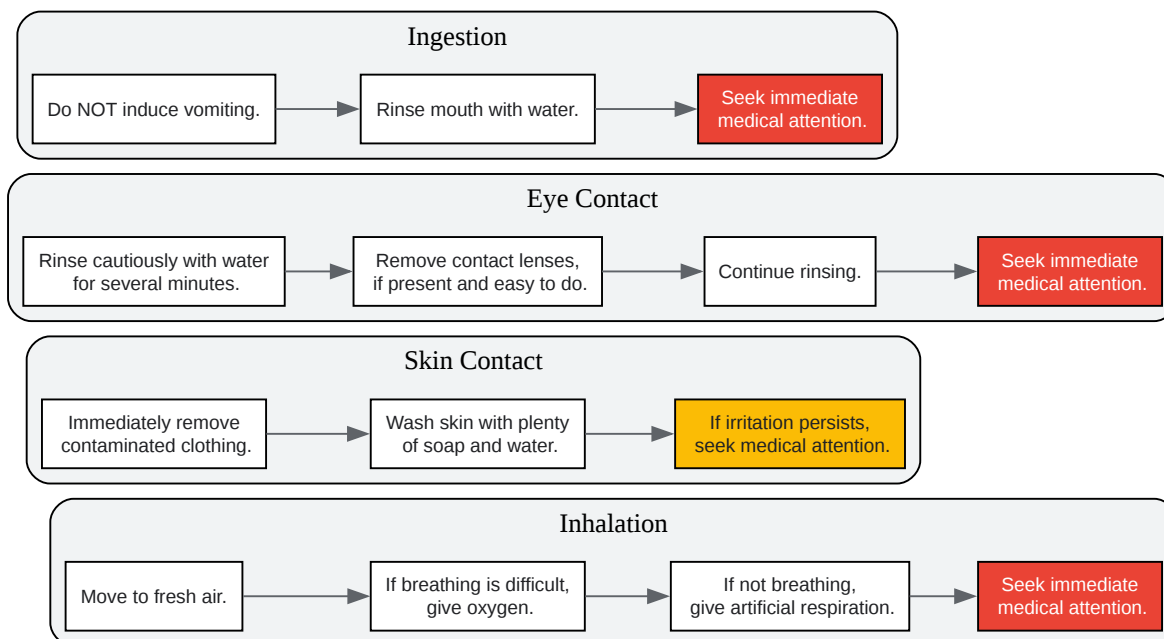
Source: Echemi SDS

Storage

Store in a tightly closed container in a dry, cool, and well-ventilated place. Keep away from incompatible materials such as strong oxidizing agents.

First Aid Measures

In the event of exposure, immediate action is crucial. The following first aid procedures should be followed.

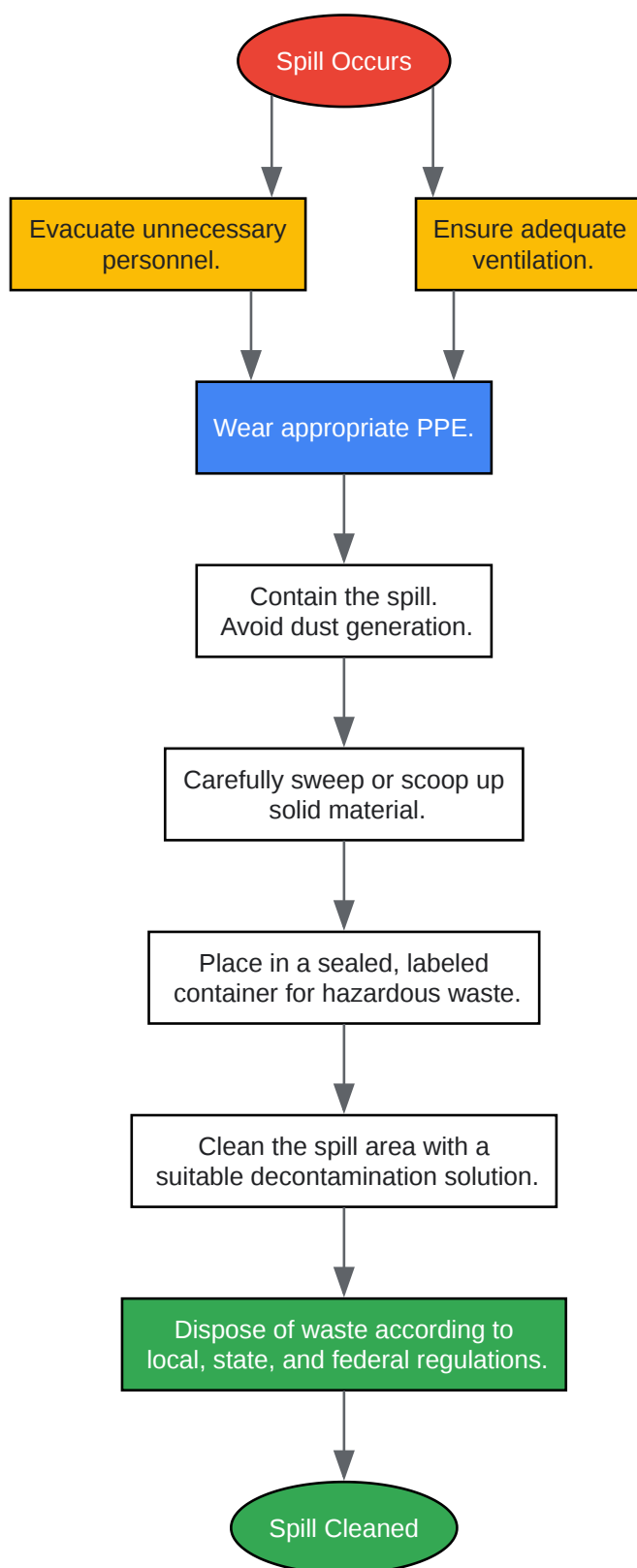


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Caption: First aid procedures for exposure to **2-Amino-5-fluoronicotinonitrile**.

Accidental Release Measures

In the event of a spill, follow these procedures to minimize environmental contamination and personnel exposure.



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Caption: Workflow for handling a spill of **2-Amino-5-fluoronicotinonitrile**.

Experimental Protocols for Safety Assessment

While specific experimental data for **2-Amino-5-fluoronicotinonitrile** is limited, the following are generalized protocols based on OECD guidelines for assessing the hazards of a chemical powder.

In Vitro Skin Irritation: Reconstructed Human Epidermis Test Method (OECD TG 439)

- Objective: To assess the potential of a chemical to cause skin irritation.
- Methodology:
 - A reconstructed human epidermis (RhE) model is used, which consists of non-transformed, human-derived epidermal keratinocytes.
 - The test chemical is applied topically to the tissue surface.
 - After a defined exposure period, the chemical is removed by rinsing.
 - The viability of the tissue is determined using a cell viability assay (e.g., MTT assay).
- Interpretation: A reduction in tissue viability below a certain threshold (typically 50%) indicates that the substance is an irritant.

In Vitro Eye Irritation: Reconstructed Human Cornea-like Epithelium (RhCE) Test Method (OECD TG 492)

- Objective: To assess the potential of a chemical to cause serious eye damage or eye irritation.
- Methodology:
 - A reconstructed human cornea-like epithelium (RhCE) model is employed.
 - The test chemical is applied to the epithelial surface.

- Following exposure and a post-exposure incubation period, the viability of the epithelial cells is measured.
- Interpretation: The degree of cytotoxicity is used to classify the chemical's eye irritation potential.

Acute Inhalation Toxicity (OECD TG 403)

- Objective: To determine the median lethal concentration (LC50) of a substance when administered by inhalation for a short period.
- Methodology:
 - Animals (typically rats) are exposed to the test substance as a dust or aerosol in a whole-body or nose-only inhalation chamber for a defined period (usually 4 hours).
 - Multiple concentration groups are used to determine a dose-response relationship.
 - Animals are observed for mortality and clinical signs of toxicity for up to 14 days post-exposure.
- Interpretation: The LC50 value is calculated, which is the concentration estimated to cause mortality in 50% of the test animals.

Disposal Considerations

Dispose of **2-Amino-5-fluoronicotinonitrile** and any contaminated materials as hazardous waste in accordance with all applicable local, state, and federal regulations. Do not allow the material to be released into the environment.

This guide is intended to provide essential safety and handling information. It is not a substitute for a comprehensive risk assessment, which should be conducted by qualified professionals before any use of this compound. Always refer to the most current Safety Data Sheet (SDS) for detailed information.

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References

- 1. Acute Inhalation Toxicity OECD 403 - Toxicology IND Services [toxicology-ind.com]
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